

Safe Disposal of 1-(4-Bromophenyl)-2-hydroxyethan-1-one: A Procedural Guide

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)-2-hydroxyethan-1-one

Cat. No.: B1332072

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the disposal of **1-(4-Bromophenyl)-2-hydroxyethan-1-one**, ensuring procedures are clear, concise, and actionable.

Chemical and Physical Properties

A summary of the key quantitative data for **1-(4-Bromophenyl)-2-hydroxyethan-1-one** is presented below.

Property	Value
Molecular Formula	C ₈ H ₇ BrO ₂
Molecular Weight	215.04 g/mol [1][2]
Melting Point	140 - 142 °C[3]
Boiling Point	321.5 ± 22.0 °C (Predicted)[2]
Density	1.596 ± 0.06 g/cm ³ (Predicted)[2]

Hazard Identification and Safety Precautions

1-(4-Bromophenyl)-2-hydroxyethan-1-one is classified as a hazardous substance. It is crucial to adhere to the following safety precautions:

- Causes skin irritation (H315)[1][4]
- Causes serious eye irritation (H319)[1][4]
- May cause respiratory irritation (H335)[1][4]

Personal Protective Equipment (PPE) is mandatory when handling this chemical. This includes:

- Eye Protection: Goggles (European standard - EN 166).[4]
- Hand Protection: Protective gloves.[3][4]
- Skin and Body Protection: Long-sleeved clothing.[4]

Facilities must be equipped with an eyewash station and a safety shower.[3]

Step-by-Step Disposal Protocol

Disposal of **1-(4-Bromophenyl)-2-hydroxyethan-1-one** must be conducted in a manner consistent with federal, state, and local regulations.[3] This substance should not be released into the environment.[4]

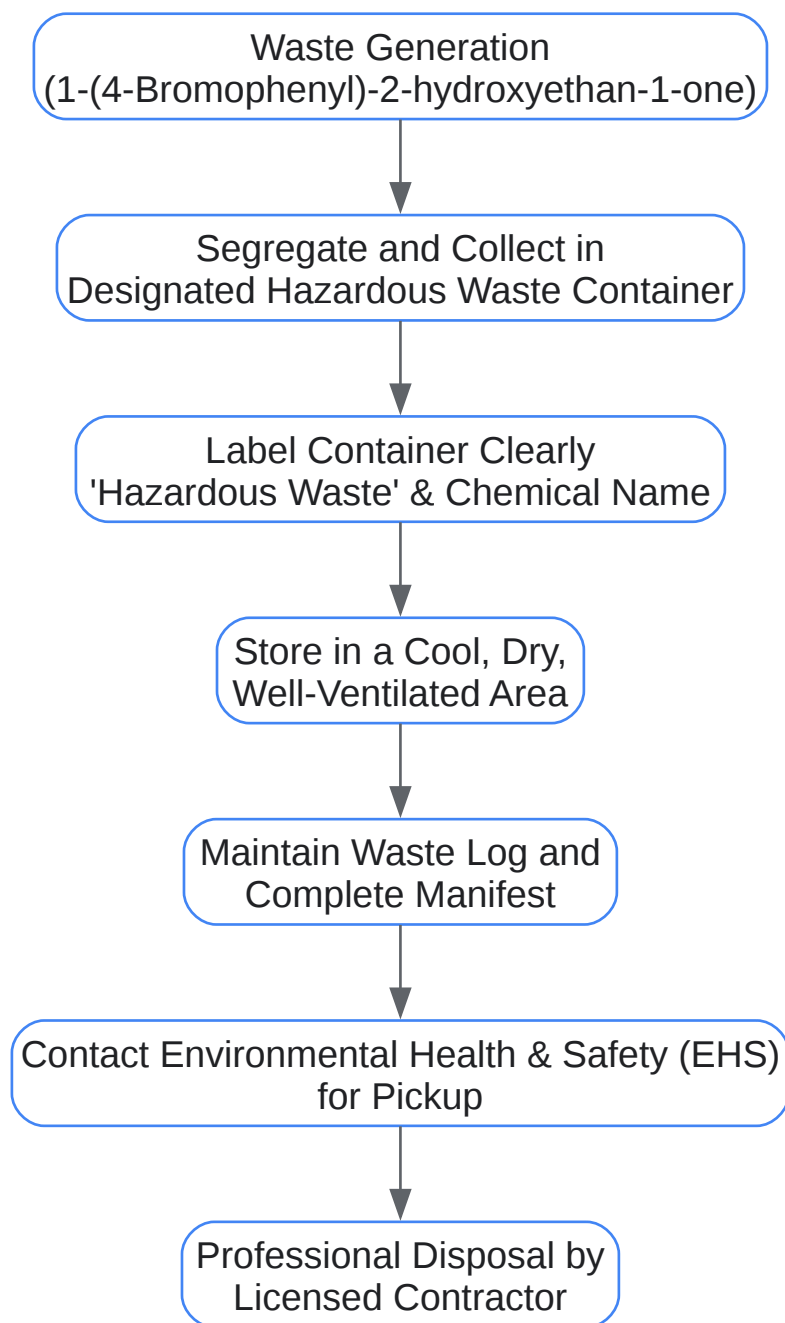
Experimental Protocol for Waste Disposal:

- Waste Collection:
 - Collect waste **1-(4-Bromophenyl)-2-hydroxyethan-1-one**, including any contaminated materials (e.g., filter paper, gloves), in a designated, suitable, and closed container.
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**1-(4-Bromophenyl)-2-hydroxyethan-1-one**".
- Waste Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, bases, oxidizing agents, and reducing agents.[3]
- Ensure the storage location is secure and accessible only to authorized personnel.
- Waste Manifest and Documentation:
 - Maintain a detailed log of the waste generated, including the quantity and date of accumulation.
 - Complete any required hazardous waste manifests as per your institution's and local regulatory agency's guidelines.
- Coordination with Environmental Health and Safety (EHS):
 - Contact your institution's EHS department to schedule a pickup for the hazardous waste.
 - Provide them with all necessary documentation and information regarding the waste.
- Professional Disposal:
 - The EHS department will arrange for the collection and transportation of the waste by a licensed hazardous waste disposal company.
 - Do not attempt to dispose of this chemical through standard laboratory drains or as regular solid waste.[5]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-(4-Bromophenyl)-2-hydroxyethan-1-one**.



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Caption: Disposal workflow for **1-(4-Bromophenyl)-2-hydroxyethan-1-one**.

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